

Technical Guide: Solubility and Synthesis of 2-Bromo-2'-fluoroacetophenone

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Compound of Interest

Compound Name: 2-Bromo-2'-fluoroacetophenone

Cat. No.: B017065

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Introduction

2-Bromo-2'-fluoroacetophenone is a halogenated aromatic ketone with significant applications as a building block in organic synthesis.^[1] Its utility in the preparation of more complex molecules for pharmaceuticals and material science necessitates a thorough understanding of its physicochemical properties, particularly its solubility. This technical guide provides a summary of the available solubility information for **2-Bromo-2'-fluoroacetophenone**, a detailed experimental protocol for its synthesis, and a general methodology for determining its solubility in organic solvents.

Core Data: Physical and Chemical Properties

A foundational understanding of **2-Bromo-2'-fluoroacetophenone** begins with its key physical and chemical properties, which are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	655-15-2	[1]
Molecular Formula	C ₈ H ₆ BrFO	[1]
Molecular Weight	217.04 g/mol	[2]
Appearance	White to Off-White Low-Melting Solid	[3]
Melting Point	25-27 °C	[4]
Boiling Point	83-85 °C	[3]
Density	1.574 g/mL at 25 °C	[3]

Solubility Profile

Currently, there is a lack of specific quantitative solubility data for **2-Bromo-2'-fluoroacetophenone** in the public domain. However, qualitative assessments indicate its solubility in select organic solvents.

Solvent	Solubility	Reference
Chloroform	Slightly Soluble	[3]
Methanol	Slightly Soluble	[3]
Dimethyl Sulfoxide (DMSO)	Unstable	[3]

Experimental Protocols

Synthesis of 2-Bromo-2'-fluoroacetophenone

A common and effective method for the synthesis of **2-Bromo-2'-fluoroacetophenone** is through the direct bromination of 2'-fluoroacetophenone.[5]

Materials:

- 2'-fluoroacetophenone (15.1 g)

- Acetic acid (150 mL)
- Bromine (5.8 mL)
- Saturated aqueous sodium bicarbonate solution
- Ethyl acetate
- Water
- Saturated brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve 1-(2-fluorophenyl)ethanone (15.1 g) in acetic acid (150 mL).
- Slowly add bromine (5.8 mL) dropwise to the solution.
- Stir the reaction mixture at room temperature for 2 hours.^[4]
- After the reaction is complete, remove the solvent by distillation under reduced pressure.^[4]
- Dissolve the residue in a saturated aqueous sodium bicarbonate solution and extract with ethyl acetate.^[4]
- Wash the organic phase sequentially with saturated aqueous sodium bicarbonate, water, and saturated brine.^[4]
- Dry the organic phase over anhydrous magnesium sulfate.^[4]
- Filter the solution and concentrate the organic phase under reduced pressure to yield **2-bromo-2'-fluoroacetophenone** as a light yellow oil (Expected yield: 22.91 g, 97%).^[4]

General Protocol for Solubility Determination

While a specific protocol for this compound is unavailable, the following is a general method for determining the solubility of a solid organic compound in an organic solvent.^{[6][7]}

Materials:

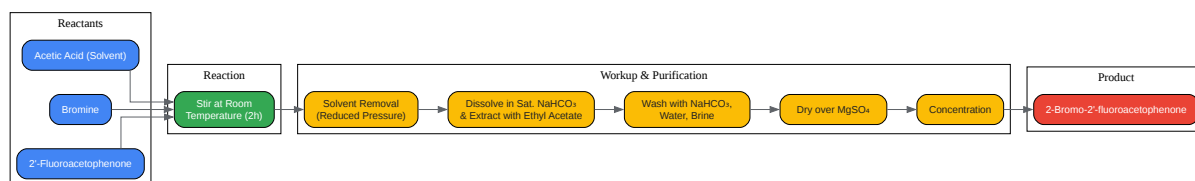
- **2-Bromo-2'-fluoroacetophenone**
- Selected organic solvent (e.g., chloroform, methanol)
- Small test tubes or vials
- Shaker or vortex mixer
- Analytical balance

Procedure:

- Place a pre-weighed amount of the organic solvent (e.g., 3 mL) into a small test tube.^[6]
- Add a small, pre-weighed amount of **2-Bromo-2'-fluoroacetophenone** (e.g., 0.1 g) to the solvent.^[6]
- Vigorously shake the mixture for a set period (e.g., 1-2 minutes).^[7]
- Observe if the solid has completely dissolved.
- If the solid dissolves, continue to add pre-weighed increments of the compound until saturation is reached (i.e., a small amount of solid remains undissolved after thorough mixing).
- If the initial amount does not dissolve, the compound is considered poorly soluble or insoluble at that concentration.
- The solubility can then be calculated based on the mass of the compound that dissolved in the known volume of the solvent.

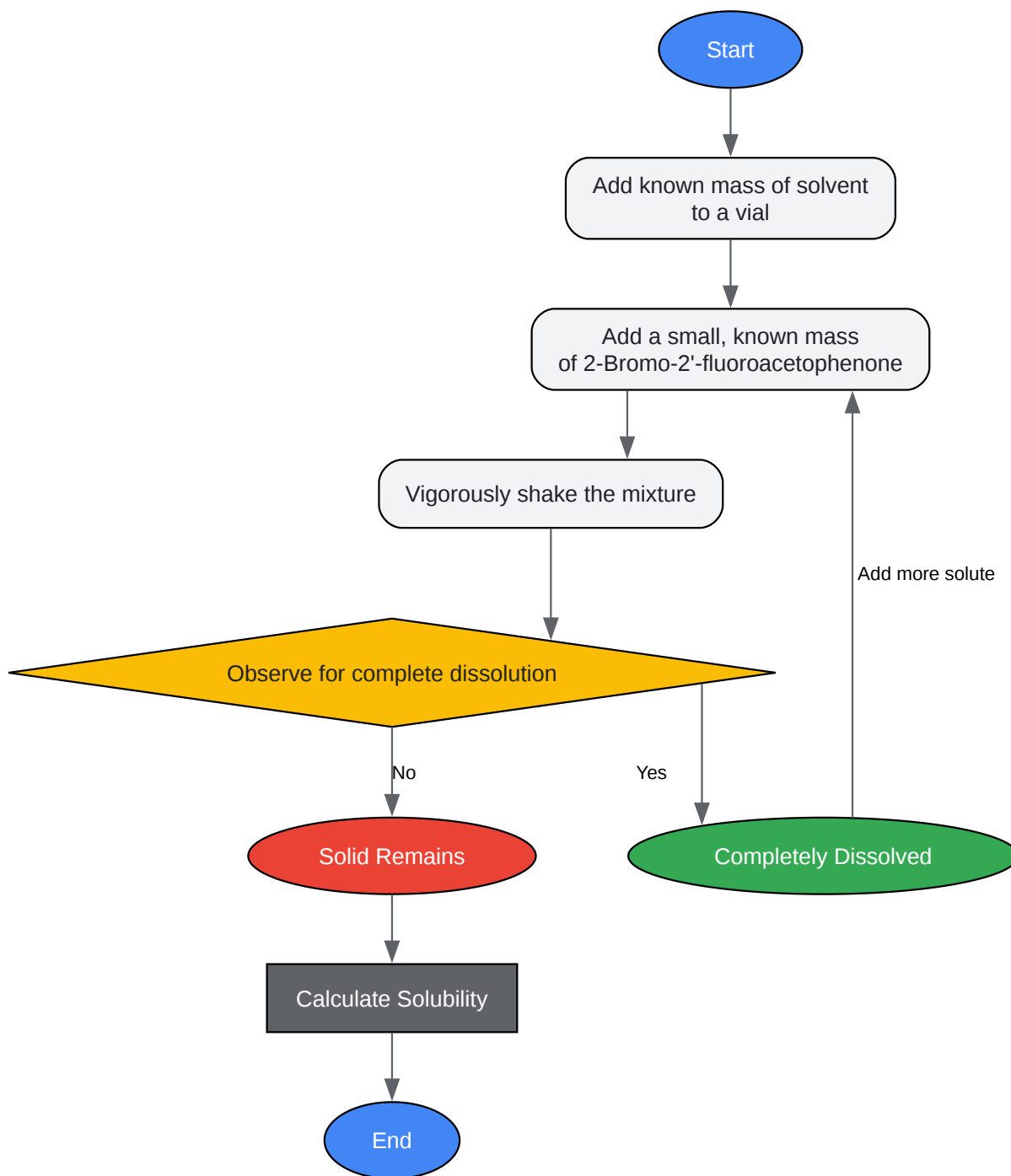
Visualized Workflows

The following diagrams illustrate the synthesis and a general solubility determination workflow.



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Caption: Synthesis workflow for **2-Bromo-2'-fluoroacetophenone**.



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Caption: Generalized workflow for solubility determination.

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